

Picarbutrazox phytotoxicity symptoms on non-target plants

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Compound of Interest

Compound Name: *Picarbutrazox*

Cat. No.: *B3026463*

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Picarbutrazox Phytotoxicity Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding phytotoxicity symptoms of **Picarbutrazox** on non-target plants.

Frequently Asked Questions (FAQs)

Q1: What is **Picarbutrazox** and what is its mode of action?

A1: **Picarbutrazox** is a novel fungicide effective against oomycete pathogens such as *Pythium* and *Phytophthora*.^{[1][2][3]} Its precise mode of action is currently unknown, and it is classified by the Fungicide Resistance Action Committee (FRAC) in group U17.^{[4][5]} This classification indicates a novel mode of action with no known cross-resistance to other existing fungicides.^[4]

Q2: What are the typical symptoms of phytotoxicity on plants?

A2: Phytotoxicity can manifest in a variety of symptoms, which can be either subtle or obvious. General symptoms include:

- Necrosis: Necrotic flecks, spots, or patches on leaves.^[6]
- Leaf Burn: Burning on the edges of the leaves.^[6]

- Discoloration and Chlorosis: Yellowing or bleaching of leaf tissue.[6][7]
- Distorted Growth: Twisting, curling, or cupping of leaves.[6][7]
- Stunting: Reduced overall growth of the plant.[6][7]
- Defoliation: Premature dropping of leaves.[6]
- Flower Damage: Discoloration or necrosis of petals.

Q3: Has **Picarbutrazox** been observed to cause phytotoxicity on non-target plants?

A3: Based on extensive crop safety trials conducted by the IR-4 Project, **Picarbutrazox** has shown a high degree of safety on a wide range of ornamental plants.[1][2] In trials conducted between 2018 and 2023 on 16 different ornamental genera, 15 species exhibited no or minimal injury when **Picarbutrazox** was applied at recommended rates.[2]

Q4: Are there any specific non-target plants known to be sensitive to **Picarbutrazox**?

A4: While generally safe, there has been a single reported instance of "moderate injury" on Rosa sp. (rose) in one trial after two consecutive biweekly foliar applications of a **Picarbutrazox** SC formulation.[2][3] The majority of trials on Rosa sp., however, showed no or minimal injury.[8][9] It is recommended to test **Picarbutrazox** on a small number of plants before large-scale application on sensitive species or new cultivars.

Troubleshooting Guide

Issue: I am observing symptoms of phytotoxicity after applying **Picarbutrazox**.

1. Confirm the Symptoms:

- Compare the observed symptoms with the general phytotoxicity symptoms listed in FAQ 2.
- Phytotoxicity symptoms typically appear suddenly and do not spread from plant to plant like a disease.[7] New growth on the affected plant will often be healthy.[7]

2. Review Application Protocol:

- Application Rate: Was the product applied at a rate higher than recommended on the label?
- Application Frequency: Were applications made more frequently than recommended?
- Tank Mixing: Was **Picarbutrazox** mixed with other pesticides, adjuvants, or fertilizers? Incompatibility can sometimes lead to phytotoxicity.
- Environmental Conditions: Were applications made during periods of high heat, drought, or other environmental stresses? Stressed plants are often more susceptible to chemical injury.

3. Mitigation and Prevention:

- Cease Application: Discontinue **Picarbutrazox** application to the affected plants.
- Rinse Foliage: If the application was recent, rinsing the foliage with water may help to remove unabsorbed product.
- Promote Recovery: Provide optimal growing conditions (watering, fertilization) to help the plant recover. In many cases, plants will outgrow the damage.
- Conduct a Small-Scale Test: Before applying **Picarbutrazox** to a large area or a new plant species, it is advisable to test it on a few plants and observe for any negative reactions for at least 7-10 days.^[6]

Data Presentation

Table 1: Summary of **Picarbutrazox** Crop Safety Trials on Ornamental Plants (2018-2023)

Plant Species (Genus)	Number of Trials	Injury Level Observed
Antirrhinum majus	Multiple	No or minimal injury
Aster sp.	Multiple	No or minimal injury
Coleus sp.	Multiple	No or minimal injury
Impatiens hawkeri	3+	No injury
Impatiens walleriana	3+	No injury
Pelargonium x hortorum	Multiple	No or minimal injury
Potentilla sp.	Multiple	No or minimal injury
Rosa sp.	Multiple	No or minimal injury in most trials; moderate injury in one trial[2][3]
Rudbeckia hirta	3+	No injury
Salvia nemorosa	Multiple	No or minimal injury
Salvia splendens	Multiple	No or minimal injury
Viburnum sp.	Multiple	No or minimal injury
Other Species	Multiple	No or minimal injury

Data synthesized from IR-4 Project reports.[1][2][3][8][9]

Experimental Protocols

Protocol for Assessing **Picarbutrazox** Phytotoxicity on Non-Target Plants

This protocol is based on the methodology used in the IR-4 Project environmental horticulture program.[1][2]

1. Plant Material:

- Select healthy, uniform, and well-established plants of the desired species.

- Include a known sensitive species, if available, as a positive control.
- Use a minimum of three replicate plants per treatment.

2. Treatments:

- Control: Untreated plants (sprayed with water only).
- **Picarbutrazox** 1x Rate: Application at the recommended label rate.
- **Picarbutrazox** 2x Rate: Application at double the recommended label rate to assess the margin of safety.
- **Picarbutrazox** 4x Rate: Application at quadruple the recommended label rate to identify potential for severe phytotoxicity.

3. Application:

- Apply treatments as a foliar spray to the point of runoff.
- Ensure thorough coverage of all plant surfaces.
- Make a series of applications (e.g., three applications at 14-day intervals) to mimic a typical use pattern.

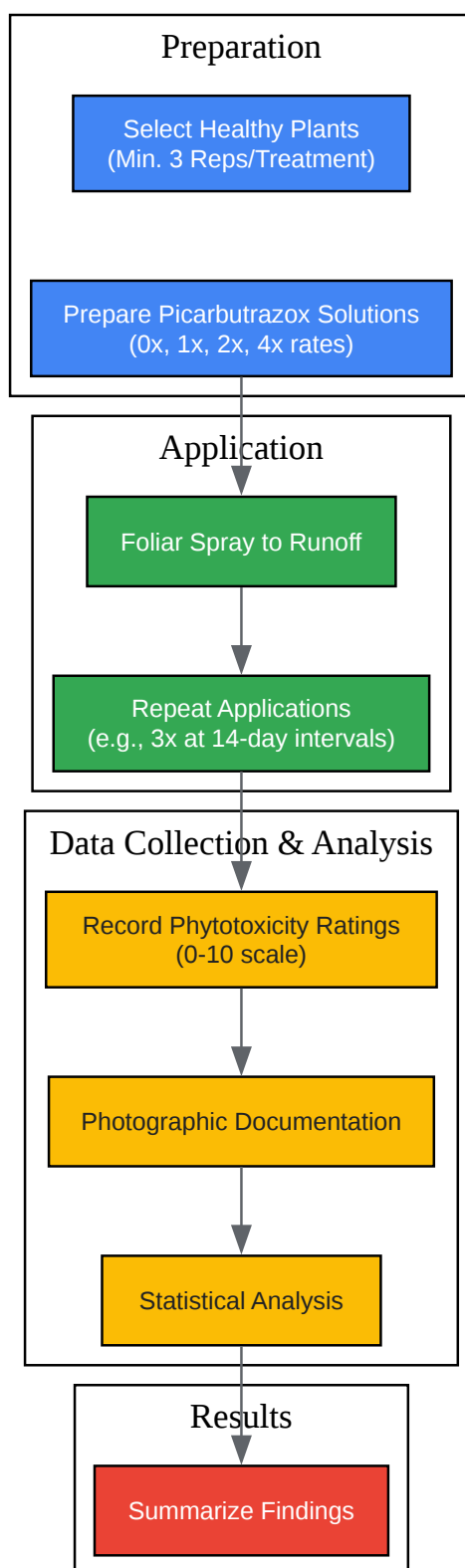
4. Data Collection:

- Record phytotoxicity ratings at regular intervals (e.g., 7, 14, 21, and 28 days after the first application).
- Use a standardized rating scale, such as 0-10, where 0 = no injury and 10 = complete plant death. A rating of 3 or higher is often considered commercially unacceptable.[\[1\]](#)
- Document symptoms with high-resolution photographs.

5. Data Analysis:

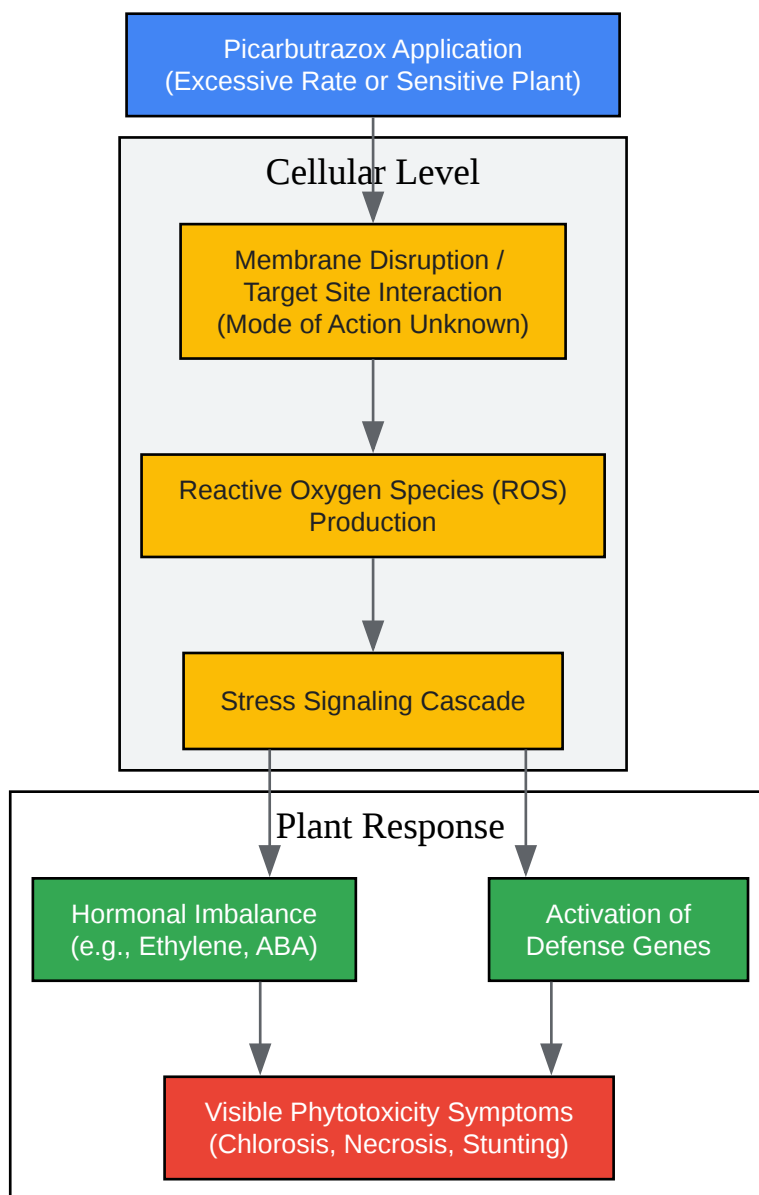
- Analyze the phytotoxicity ratings statistically to determine if there are significant differences between treatments.
- Summarize the results in a table and provide a written description of any observed symptoms.

Visualizations



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Caption: Experimental workflow for assessing **Picarbutrazox** phytotoxicity.



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Caption: Generalized signaling pathway for chemical-induced phytotoxicity.

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